

Einfluss des Acetalisierungsgrades auf die Eigenschaften von Polyvinylbutyral (PVB): Ein technischer Leitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinylbutyraldehydlosung

Cat. No.: B15481046

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Polyvinylbutyral (PVB) ist ein vielseitiges Harz, das durch die Acetalisierung von Polyvinylalkohol mit Butyraldehyd hergestellt wird. Der Grad dieser Acetalisierung ist ein entscheidender Parameter, der die physikalischen, chemischen, thermischen und mechanischen Eigenschaften des Polymers maßgeblich beeinflusst. Dieses technische Handbuch bietet einen detaillierten Einblick in die Zusammenhänge zwischen dem Acetalisierungsgrad und den resultierenden Eigenschaften von PVB und liefert quantitative Daten sowie detaillierte experimentelle Protokolle für die Charakterisierung.

Quantitative Analyse der Eigenschaften in Abhängigkeit vom Acetalisierungsgrad

Die Eigenschaften von PVB können gezielt durch die Einstellung des Acetalisierungsgrades, des Polymerisationsgrades und des eingesetzten Aldehyds gesteuert werden.^{[1][2]} Ein höherer Acetalisierungsgrad führt zu einer geringeren Konzentration an verbleibenden Hydroxylgruppen aus dem Polyvinylalkohol.^{[1][2]} Die nachfolgende Tabelle fasst die quantitativen Zusammenhänge zwischen dem Massenanteil des Acetalisierungsgrades und verschiedenen Schlüsseleigenschaften von PVB zusammen, basierend auf wissenschaftlicher Literatur.

Eigenschaft	Acetalisierung sgrad (Massen-%)	Wert	Anmerkungen	Quelle
Thermische Eigenschaften				
Glasübergangstemperatur (Tg)	84,4	76,2 °C	Die Tg steigt mit abnehmendem Acetalisierungsgrad.	[3][4][5]
	70,4	79,5 °C		[3][4][5]
	58,8	83,1 °C		[3][4][5]
	40,3	88,9 °C		[3][4][5]
Löslichkeitsparameter				
Totaler Löslichkeitsparameter (δt)	84,4	20,95 (J/cm ³) ^{0.5}	Der totale Löslichkeitsparameter steigt linear mit abnehmendem Acetalisierungsgrad.	[3][4][5]
	70,4	22,01 (J/cm ³) ^{0.5}		[3][4][5]
	58,8	23,23 (J/cm ³) ^{0.5}		[3][4][5]
	40,3	24,98 (J/cm ³) ^{0.5}		[3][4][5]
Mechanische Eigenschaften				
Zugfestigkeit	Variiert	Steigt mit zunehmendem	Genauere Werte sind stark vom	[6]

		Acetalisierungsgr ad.	Polymerisationsg rad und Additiven abhängig.
Adhäsionseigens chaften			
Haftung an Glas	Geringer	Besser	Freie OH- Gruppen ermöglichen eine [7][8] bessere Bindung an Glas.[7][8]
Löslichkeit			
Gering	Wasserlöslich	[7][8]	
Hoch	Löslich in Alkoholen	[7][8]	

Experimentelle Protokolle

Für die reproduzierbare Charakterisierung von PVB sind standardisierte experimentelle Verfahren unerlässlich. Nachfolgend werden die Methoden zur Bestimmung des Acetalisierungsgrades, der mechanischen Eigenschaften und der Adhäsion detailliert beschrieben.

Bestimmung des Acetalisierungsgrades mittels Titration der Hydroxylgruppen

Der Acetalisierungsgrad steht in direktem Zusammenhang mit dem Gehalt an verbleibenden Hydroxylgruppen. Eine gängige Methode zur Bestimmung ist die Titration des Hydroxylwerts gemäß Normen wie ASTM E1899 oder DIN EN ISO 4629-2.[9][10]

Prinzip: Die freien Hydroxylgruppen in der PVB-Probe werden mit einem Überschuss an Essigsäureanhydrid in einem Pyridin-Lösungsmittel acetyliert. Das nicht umgesetzte Essigsäureanhydrid wird anschließend zu Essigsäure hydrolysiert und mit einer standardisierten Kaliumhydroxidlösung titriert.[11]

Protokoll (Methode A nach Pharmaguideline):

- **Probenvorbereitung:** Eine genau abgewogene Menge der PVB-Probe (gemäß Tabelle in der Norm) wird in einen 150-ml-Acetylierungskolben mit Rückflusskühler gegeben.
- **Acetylierung:** Die entsprechende Menge an Pyridin-Essigsäureanhydrid-Reagenz wird hinzugefügt. Die Mischung wird für eine Stunde in einem Wasserbad erhitzt, wobei der Wasserstand 2-3 cm über dem Flüssigkeitsniveau im Kolben gehalten wird.
- **Hydrolyse:** Nach dem Abkühlen werden 5 ml Wasser durch die Oberseite des Kühlers zugegeben. Bei Trübung wird so viel Pyridin zugegeben, bis eine klare Lösung entsteht. Die Mischung wird für weitere 10 Minuten im Wasserbad erwärmt.
- **Titration:** Nach erneutem Abkühlen werden der Kühler und die Kolbenwände mit 5 ml neutralisiertem Ethanol (95 %) gespült. Die Lösung wird mit 0,5 M ethanolischer Kaliumhydroxidlösung unter Verwendung von Phenolphthalein als Indikator titriert.
- **Blindwert:** Eine Blindprobe ohne PVB wird parallel durchgeführt.
- **Berechnung:** Der Hydroxylwert wird aus der Differenz der Titrationsvolumina zwischen der Blindprobe und der eigentlichen Probe berechnet.[\[12\]](#)

Alternativ kann die Bestimmung auch mittels $^1\text{H-NMR}$ -Spektroskopie erfolgen, welche eine detaillierte Analyse der chemischen Zusammensetzung ermöglicht.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Messung der Zugeigenschaften nach ISO 527-3

Die Norm ISO 527-3 legt die Prüfbedingungen zur Bestimmung der Zugeigenschaften von Kunststofffolien mit einer Dicke von weniger als 1 mm fest.[\[17\]](#)[\[18\]](#)[\[19\]](#)

Protokoll:

- **Probenherstellung:** Aus der PVB-Folie werden streifenförmige Probekörper (typischerweise 10-25 mm breit und mindestens 150 mm lang) geschnitten oder gestanzt. Die Kanten müssen glatt und frei von Kerben sein.[\[19\]](#)
- **Konditionierung:** Die Proben werden vor der Prüfung konditioniert, um Einflüsse von Feuchtigkeit und Temperatur zu minimieren (z. B. 24 Stunden bei 23 °C und 50 % relativer

Luftfeuchtigkeit).

- Prüfaufbau: Die Probe wird in die Klemmen einer Universalprüfmaschine eingespannt. Auf dem zentralen Teil der Probe werden zwei parallele Messmarken im Abstand von 50 mm angebracht.[17]
- Prüfungsdurchführung: Die Probe wird mit einer konstanten Geschwindigkeit (z. B. 50 mm/min) bis zum Bruch gedehnt. Während des Versuchs werden die Kraft und die Dehnung kontinuierlich aufgezeichnet.[18][20]
- Auswertung: Aus der aufgezeichneten Spannungs-Dehnungs-Kurve werden Kennwerte wie die Zugfestigkeit (maximale Spannung), die Streckspannung, die Bruchdehnung und der Elastizitätsmodul ermittelt.[20]

Bewertung der Adhäsion mittels Pummel-Test (angelehnt an ASTM C1908)

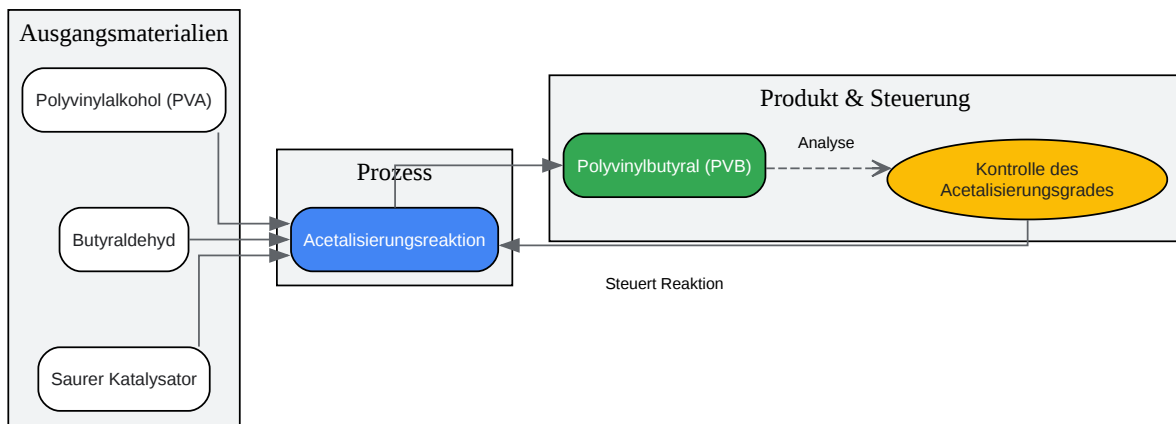
Der Pummel-Test ist eine qualitative Methode zur Beurteilung der Haftfestigkeit von PVB-Folien in Verbundsicherheitsglas.[21]

Protokoll:

- Probenvorbereitung: Eine Verbundglasscheibe mit der zu prüfenden PVB-Folie wird hergestellt.
- Konditionierung: Die Probe wird für mindestens 4-6 Stunden in einem Gefrierschrank bei -18 °C gekühlt, um das PVB zu verspröden.[1][22]
- Prüfungsdurchführung: Unmittelbar nach der Entnahme aus dem Gefrierschrank wird die Probe auf eine stabile Unterlage gelegt und mit einem Hammer systematisch bearbeitet ("gepummelt"), bis das Glas vollständig zersplittert ist.[1][22]
- Visuelle Auswertung: Nach dem Test wird die Menge der an der PVB-Folie anhaftenden Glassplitter visuell bewertet. Die Bewertung erfolgt anhand einer Skala (typischerweise von 0 bis 10), wobei ein hoher Wert für eine hohe Adhäsion (viel anhaftendes Glas) und ein niedriger Wert für eine geringe Adhäsion (wenig anhaftendes Glas) steht.[22][23]

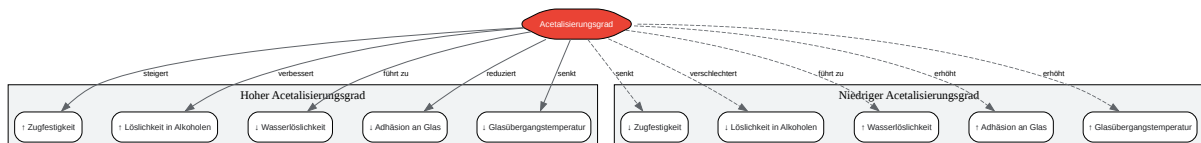
Visualisierungen von Prozessen und Zusammenhängen

Die folgenden Diagramme, erstellt in der DOT-Sprache von Graphviz, visualisieren den Herstellungsprozess von PVB sowie die logischen Beziehungen zwischen dem Acetalisierungsgrad und den wesentlichen Materialeigenschaften.



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachter Arbeitsablauf der PVB-Synthese.



[Click to download full resolution via product page](#)

Abbildung 2: Einfluss des Acetalisierungsgrades auf PVB-Eigenschaften.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. img.antpedia.com [img.antpedia.com]
- 2. PVB-Produktportfolio | Mowital® [mowital.com]
- 3. tandfonline.com [tandfonline.com]
- 4. researchgate.net [researchgate.net]
- 5. tandfonline.com [tandfonline.com]
- 6. Optimization of a polyvinyl butyral synthesis process based on response surface methodology and artificial neural network - PMC [pmc.ncbi.nlm.nih.gov]
- 7. chemie-schule.de [chemie-schule.de]
- 8. Polyvinylbutyral – Wikipedia [de.wikipedia.org]
- 9. lcms.labrulez.com [lcms.labrulez.com]
- 10. xylemanalytics.com [xylemanalytics.com]
- 11. Hydroxyl value - Wikipedia [en.wikipedia.org]
- 12. Determination of Hydroxyl Value | Pharmaguideline [pharmaguideline.com]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. zwickroell.com [zwickroell.com]
- 18. ISO 527-3 - Tensile Testing of Plastic Films and Sheets - STEP Lab [step-lab.com]
- 19. cdn.standards.iteh.ai [cdn.standards.iteh.ai]

- 20. ISO 527-3 – Tensile Testing for Thin Plastic Films and Sheets [pacorr.com]
- 21. store.astm.org [store.astm.org]
- 22. Investigations on the execution and evaluation of the Pummel test for polyvinyl butyral based interlayers | glassonweb.com [glassonweb.com]
- 23. aisglass.com [aisglass.com]
- To cite this document: BenchChem. [Einfluss des Acetalisierungsgrades auf die Eigenschaften von Polyvinylbutyral (PVB): Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15481046#einfluss-des-acetalisierungsgrades-auf-die-eigenschaften-von-pvb>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com